

Solubility of Boc-Gln-OH in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-[[[Tert-butoxycarbonyl]amino]-4-carbamoyl]butanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of N-tert-Butoxycarbonyl-L-glutamine (Boc-Gln-OH) in various organic solvents. An understanding of the solubility characteristics of this protected amino acid is critical for its effective use in peptide synthesis, process development, and formulation design within the pharmaceutical and biotechnology industries. This document outlines available solubility data, details the experimental methodology for its determination, and provides a visual representation of the experimental workflow.

Core Concepts of Boc-Gln-OH Solubility

Boc-Gln-OH is an L-glutamine derivative with its alpha-amino group protected by a tert-butoxycarbonyl (Boc) group. This protecting group imparts a significant degree of hydrophobicity to the molecule, influencing its solubility profile. The molecule possesses both a polar carboxylic acid and an amide group, alongside the nonpolar Boc group. This amphiphilic nature allows for solubility in a range of organic solvents, governed by the principle of "like dissolves like." Solvents capable of effectively solvating both the polar and nonpolar regions of the molecule will exhibit a higher capacity for dissolving Boc-Gln-OH.

Data Presentation: Solubility of Boc-Gln-OH

The following tables summarize the available quantitative and qualitative solubility data for Boc-Gln-OH in various organic solvents. The data is primarily derived from a comprehensive study by Liu et al. (2022) in the Journal of Chemical & Engineering Data, which systematically investigated the solubility over a range of temperatures.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Qualitative and Semi-Quantitative Solubility

Solvent	CAS Number	Qualitative Solubility	Reported Value (at ambient temperature)
Dimethyl Sulfoxide (DMSO)	67-68-5	Soluble	-
Methanol	67-56-1	Soluble	-
Dimethylformamide (DMF)	68-12-2	Soluble	1 mmole in 2 ml

Data sourced from ChemicalBook.[\[4\]](#)[\[5\]](#)

Relative Solubility in Various Organic Solvents at 298.15 K (25 °C)

A systematic study using the static gravimetric method has ranked the solubility of Boc-Gln-OH in a range of pure solvents. The mole fraction solubility decreases in the following order[\[1\]](#)[\[2\]](#):

Ethanol > n-Propanol > Isopropanol ≈ Acetone > n-Butanol > Isobutanol > n-Pentanol > 2-Butanone ≈ Water > Methyl Acetate > Acetonitrile > Ethyl Acetate

This ranking indicates that protic solvents like lower-chain alcohols are generally better solvents for Boc-Gln-OH than aprotic or less polar solvents. The study also noted that solubility in all tested solvents increases with a rise in temperature from 283.15 K to 323.15 K (10 °C to 50 °C).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols: Determination of Solubility

The most common and reliable method for determining the solubility of a solid compound like Boc-Gln-OH in an organic solvent is the static gravimetric method.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Principle

This method involves preparing a saturated solution of the solute in the solvent at a constant temperature. A known mass or volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus and Materials

- Analytical balance (accurate to ± 0.1 mg)
- Thermostatically controlled water bath or shaker incubator
- Glass vials with airtight seals
- Magnetic stirrer and stir bars
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Drying oven or vacuum desiccator
- Boc-Gln-OH (solute)
- Organic solvents of interest

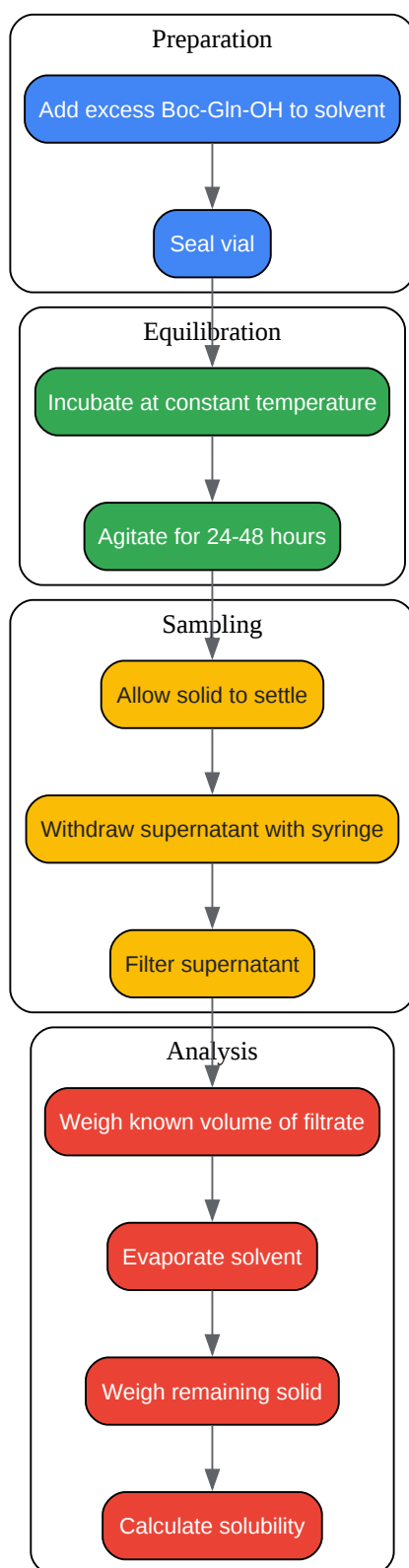
Procedure

- **Sample Preparation:** An excess amount of Boc-Gln-OH is added to a known volume or mass of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is essential to ensure that the solution reaches saturation.
- **Equilibration:** The vials are placed in a thermostatically controlled shaker or water bath set to the desired temperature. The mixture is agitated for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached and the solution is fully saturated.
- **Sample Withdrawal and Filtration:** After equilibration, the agitation is stopped, and the solid is allowed to settle. A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a syringe. A syringe filter is then attached to remove any undissolved microparticles.

- **Gravimetric Analysis:** A pre-weighed container (e.g., a glass petri dish or a small beaker) is used to collect a precise volume or mass of the filtered saturated solution.
- **Solvent Evaporation:** The solvent is evaporated from the container. This is typically done in a drying oven at a temperature that is high enough to evaporate the solvent but low enough to not cause decomposition of the Boc-Gln-OH. Alternatively, a vacuum desiccator can be used.
- **Mass Determination:** The container with the dried solute is weighed. The process of drying and weighing is repeated until a constant mass is obtained.
- **Calculation:** The solubility is calculated based on the mass of the dissolved solute and the mass or volume of the solvent used.

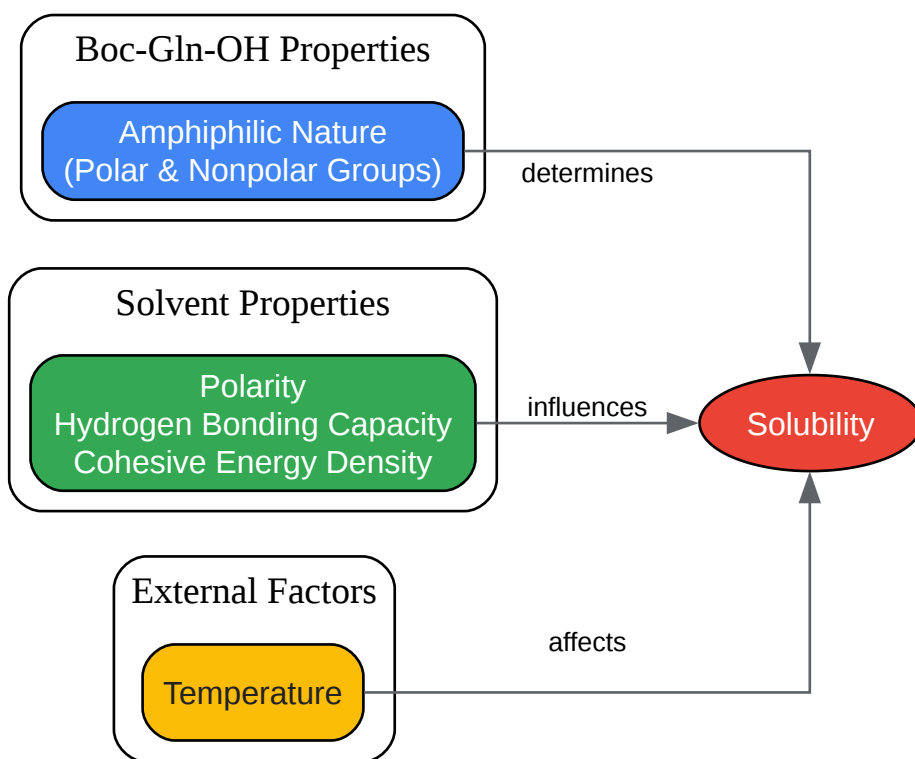
Mandatory Visualization

The following diagrams illustrate the key workflows and relationships discussed in this guide.



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Caption: Experimental workflow for the static gravimetric determination of solubility.



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Caption: Key factors influencing the solubility of Boc-Gln-OH.

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